

# Technical Guide: Physical Properties of 5-Bromo-1-pentyne

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromo-1-pentyne

Cat. No.: B027030

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **5-Bromo-1-pentyne** (CAS No. 28077-72-7). The information herein is intended to support research, development, and drug discovery activities by presenting key data in a clear and accessible format, supplemented with detailed experimental protocols and a conceptual visualization of the interplay between these physical characteristics.

## Core Physical Properties

**5-Bromo-1-pentyne** is a bifunctional organic compound featuring a terminal alkyne and a primary alkyl bromide. These functional groups make it a valuable building block in a variety of synthetic applications, including the construction of complex molecular architectures relevant to pharmaceutical development. A thorough understanding of its physical properties is essential for its effective handling, reaction optimization, and purification.

## Data Presentation

The quantitative physical properties of **5-Bromo-1-pentyne** are summarized in the table below for easy reference and comparison. It is important to note that some reported values in the literature show discrepancies, and not all physical properties have experimentally determined values available.

Physical Property	Value	Notes
Molecular Formula	C <sub>5</sub> H <sub>7</sub> Br	
Molecular Weight	147.01 g/mol	
Appearance	Colorless to pale brown liquid	
Boiling Point	98-100 °C or 134 °C	Discrepancy noted in literature. The lower range is more commonly cited. The higher value is specified at 763 mmHg.
Melting Point	-104 °C	[1]
Density	~1.3 g/mL (Predicted)	No experimentally measured value is readily available in the literature.
Refractive Index	Not Available	No experimentally determined value is readily available in the literature.
Solubility	Soluble in organic solvents	Soluble in common organic solvents such as alcohols, ethers, and non-polar solvents. [1]

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the key physical properties of **5-Bromo-1-pentyne**. These are generalized protocols adapted for a liquid haloalkyne and should be performed with appropriate safety precautions in a certified laboratory setting.

### Determination of Boiling Point (Microscale Method)

This method is suitable for determining the boiling point of a small sample of **5-Bromo-1-pentyne**.

#### Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil

#### Procedure:

- A small amount (approximately 0.5 mL) of **5-Bromo-1-pentyne** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is securely attached to the thermometer.
- The assembly is clamped so that the bulb of the thermometer and the test tube are immersed in the mineral oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density

The density of liquid **5-Bromo-1-pentyne** can be determined using a pycnometer.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.
- The pycnometer is filled with **5-Bromo-1-pentyne**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- The mass of the pycnometer filled with the sample is measured.
- The temperature of the sample is recorded.
- The density is calculated by dividing the mass of the **5-Bromo-1-pentyne** (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

## Determination of Refractive Index

An Abbe refractometer is the standard instrument for measuring the refractive index of a liquid.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

- Ethanol and lens paper

Procedure:

- The prisms of the Abbe refractometer are cleaned with ethanol and lens paper.
- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- A few drops of **5-Bromo-1-pentyne** are placed on the surface of the prism.
- The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read from the instrument's scale. The temperature should be maintained at a constant, specified value (typically 20°C or 25°C) using the water bath.

## Determination of Solubility in Organic Solvents

A qualitative assessment of solubility can be performed as follows.

Apparatus:

- Small test tubes
- Graduated pipette or dropper
- Vortex mixer (optional)
- A selection of organic solvents (e.g., ethanol, diethyl ether, dichloromethane, hexane)

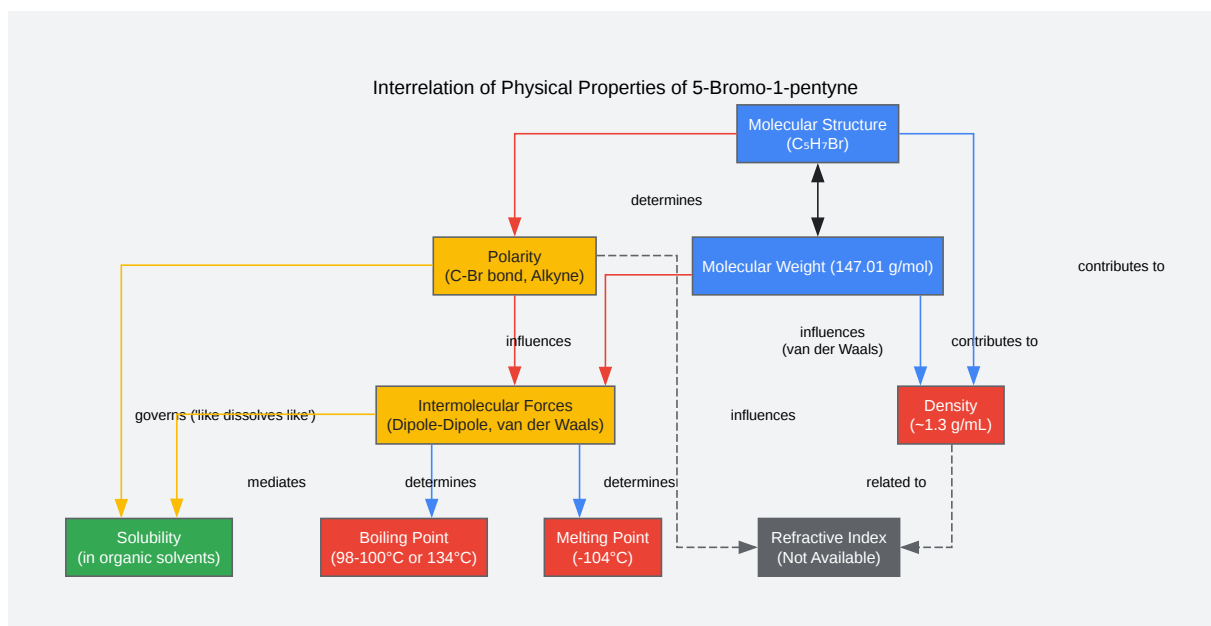
Procedure:

- Approximately 0.1 mL of **5-Bromo-1-pentyne** is added to a clean, dry test tube.
- The selected organic solvent is added dropwise (e.g., in 0.2 mL increments) to the test tube.
- After each addition, the mixture is agitated (e.g., by flicking the test tube or using a vortex mixer) to observe for dissolution.

- The substance is considered soluble if a homogeneous solution is formed. The approximate solubility can be reported in terms of the volume of solvent required to dissolve a given amount of the solute.

## Mandatory Visualization

The following diagram illustrates the logical relationships between the fundamental molecular and bulk physical properties of **5-Bromo-1-pentyne**.



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Caption: Logical flow of physical property dependencies for **5-Bromo-1-pentyne**.

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## References

- 1. chembk.com [chembk.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)